

Personal protective equipment for handling Piceatannol 3'-O-glucoside

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Compound of Interest

Compound Name: Piceatannol 3'-O-glucoside

Cat. No.: B157992

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Essential Safety and Handling of Piceatannol 3'-O-glucoside

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Piceatannol 3'-O-glucoside**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Hazard Summary: **Piceatannol 3'-O-glucoside** is considered to be harmful if swallowed, in contact with skin, or if inhaled^[1]. It is crucial to avoid breathing in dust, fumes, gas, mist, vapors, or spray and to prevent contact with eyes, skin, or clothing.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Piceatannol 3'-O-glucoside**, based on available safety data for the compound and its analog, Piceatannol.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any tears or punctures before use.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory to protect against splashes.
Body Protection	Laboratory coat	A full-sleeved lab coat should be worn to protect skin and clothing from contamination.
Respiratory Protection	Dust mask or respirator	Recommended when handling the powder form to avoid inhalation of dust particles. Use in a well-ventilated area or under a fume hood.

Operational Plan for Handling

A systematic approach to handling **Piceatannol 3'-O-glucoside** in a laboratory setting is critical to minimize exposure and ensure safety.

1. Engineering Controls:

- Work in a well-ventilated area.
- When weighing or transferring the solid compound, use a chemical fume hood to prevent inhalation of dust.

2. Procedural Steps:

- Before handling, ensure all necessary PPE is donned correctly.
- Measure the required amount of **Piceatannol 3'-O-glucoside** carefully to avoid generating dust.
- For dissolution, add the solvent to the solid slowly to prevent splashing.
- After handling, wash hands thoroughly with soap and water, even if gloves were worn.

- Clean all contaminated surfaces and equipment after use.

3. Emergency Procedures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

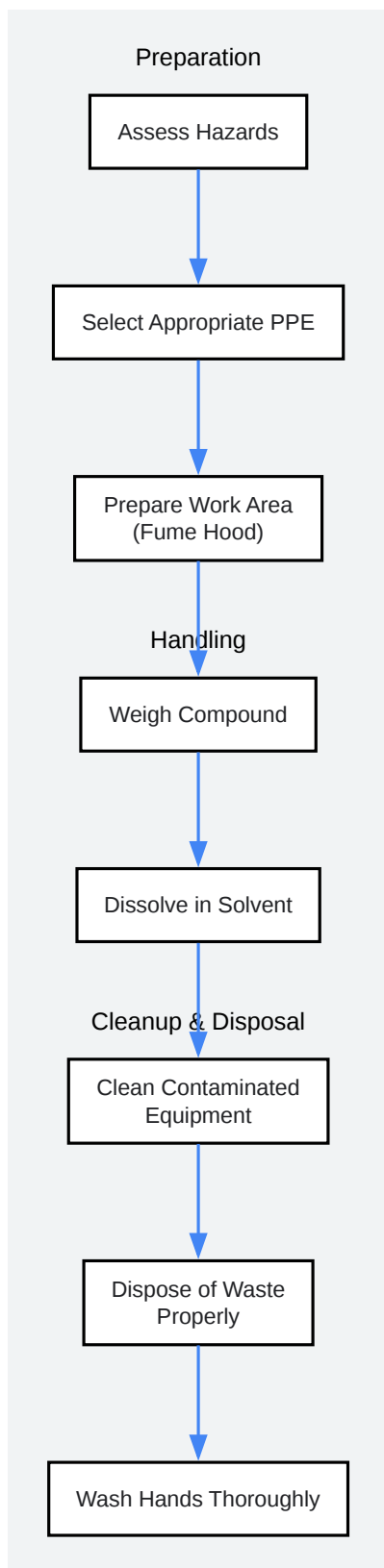
Disposal Plan

Proper disposal of **Piceatannol 3'-O-glucoside** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Unused Compound: Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow all local, state, and federal regulations for chemical waste disposal.
- Contaminated Materials: Any materials that have come into contact with **Piceatannol 3'-O-glucoside**, such as pipette tips, gloves, and paper towels, should be collected in a designated hazardous waste container and disposed of accordingly.
- Solutions: Aqueous solutions may require neutralization or other treatment before disposal, depending on local regulations. Consult your institution's environmental health and safety (EHS) office for specific guidance.

Safety Workflow Diagram

The following diagram illustrates the logical workflow for safely handling **Piceatannol 3'-O-glucoside**.



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Caption: Workflow for Safe Handling of **Piceatannol 3'-O-glucoside**.

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References

- 1. (2S,3R,4S,5S,6R)-2-{5-[(1E)-2-(3,5-Dihydroxyphenyl)ethenyl]-2-hydroxyphenoxy}-6-(hydroxymethyl)oxane-3,4,5-triol | C₂₀H₂₂O₉ | CID 11968990 - PubChem
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